

# Safety and handling of 5-Chloro-2-pentanone

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## Compound of Interest

Compound Name: 5-Chloro-2-pentanone

Cat. No.: B045304

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## An In-depth Technical Guide on the Safety and Handling of 5-Chloro-2-pentanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safe handling, storage, and disposal of **5-Chloro-2-pentanone** (CAS No. 5891-21-4). It also includes details on its chemical and physical properties, toxicological data, and established experimental protocols for its synthesis and use as a chemical intermediate, particularly in the pharmaceutical industry.

## Chemical and Physical Properties

**5-Chloro-2-pentanone** is a versatile chemical intermediate used in the synthesis of various organic compounds.[1] Its utility stems from the presence of two reactive functional groups: a ketone and an alkyl chloride.[2] It is a colorless to brown liquid with a pungent odor and is soluble in chloroform and methanol.[2]

Table 1: Physical and Chemical Properties of **5-Chloro-2-pentanone**

Property	Value	Reference(s)
CAS Number	5891-21-4	
Molecular Formula	C <sub>5</sub> H <sub>9</sub> ClO	[2][3]
Molecular Weight	120.58 g/mol	[4][3]
Appearance	Clear, colorless to pale yellow/brown liquid	[2][3][5]
Odor	Strong, pungent	[2][3]
Boiling Point	~135°C (~275°F) at atmospheric pressure; 71-72°C at 20 mmHg	[4][3]
Melting Point	-48°C	
Flash Point	Approximately 35°C to 67°C (closed cup)	[3]
Density	~1.057 g/cm <sup>3</sup> at 25°C	[5]
Refractive Index	n <sub>20/D</sub> 1.438	[4]
Solubility	Partially soluble in water; Soluble in chloroform and methanol	[2][3]
Stability	Stable under normal temperatures and pressures	[2][3]

## Hazard Identification and Safety Information

**5-Chloro-2-pentanone** is classified as a hazardous substance. It is a flammable liquid and is harmful if swallowed. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][6][3][7]

Table 2: GHS Hazard Classification for **5-Chloro-2-pentanone**

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapour.[2]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[3]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation.

Table 3: NFPA 704 Ratings

Category	Rating	Description
Health	2	Intense or continued but not chronic exposure could cause temporary incapacitation or possible residual injury.
Flammability	3	Liquids and solids that can be ignited under almost all ambient temperature conditions.
Instability	0	Normally stable, even under fire exposure conditions, and is not reactive with water.
Special	-	-

## Safe Handling and Storage

Proper handling and storage of **5-Chloro-2-pentanone** are crucial to ensure the safety of laboratory personnel and to maintain the integrity of the chemical.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this chemical to determine the appropriate PPE. The following are general recommendations:

- **Eye/Face Protection:** Wear tightly fitting safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.[\[6\]](#)[\[3\]](#)
- **Skin Protection:** Wear impervious gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.[\[3\]](#) Fire/flame resistant clothing is also recommended.
- **Respiratory Protection:** Use in a well-ventilated area or under a chemical fume hood.[\[3\]](#) If exposure limits are exceeded or irritation is experienced, a NIOSH-approved respirator with an appropriate cartridge should be used.[\[3\]](#)

## Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Avoid breathing vapors or mist.[\[3\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[6\]](#)
- Ground and bond containers when transferring material.[\[8\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

## Storage Conditions

- Store in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep the container tightly closed.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents and bases.[\[3\]](#)

- The recommended storage temperature is between 2°C and 8°C.[2]
- Store in a flammables-area.[8]



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**Figure 1:** Logical relationship for safe handling and storage.

## Accidental Release and First Aid Measures

In the event of an accidental release or exposure, immediate action is necessary.

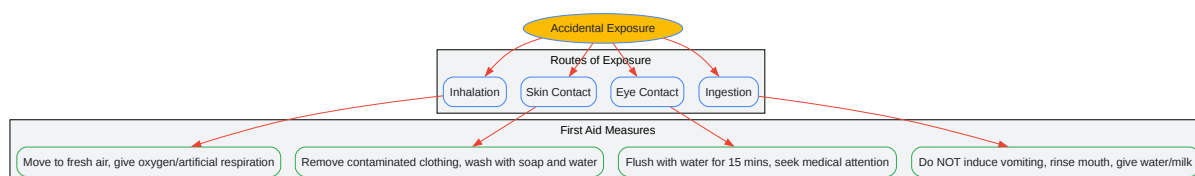
### Accidental Release Measures

- Evacuate personnel to a safe area.[6]
- Ensure adequate ventilation.[6]
- Remove all sources of ignition.[6]
- Wear appropriate personal protective equipment.[6]
- Contain the spill using an inert absorbent material (e.g., sand, earth).[8]
- Collect the absorbed material into a suitable, closed container for disposal.[6]
- Prevent the chemical from entering drains or waterways.[6]

### First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[6][3]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[6][3][8]

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][3][8]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give 2-4 cupfuls of milk or water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][3][8]



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**Figure 2:** First aid workflow for different exposure routes.

## Toxicological and Ecological Information

Detailed toxicological studies on **5-Chloro-2-pentanone** are limited. It is known to be harmful if swallowed, and prolonged or repeated exposure may cause damage to organs.[3] There is no data available on its carcinogenic, mutagenic, or reproductive effects.[9]

Discharge into the environment should be avoided as the ecological effects are not well-documented.[6]

## Experimental Protocols and Applications in Drug Development

**5-Chloro-2-pentanone** is a key intermediate in the synthesis of various pharmaceuticals and fine chemicals.[1][6][10] Its bifunctional nature allows for a wide range of chemical transformations, making it a valuable building block in organic synthesis.[10]

One of its most notable applications is as an intermediate in the synthesis of the antimalarial drug chloroquine.[6] It is also used in the production of fluoroquinolone antibiotics such as ciprofloxacin and sparfloxacin.[2][8]

## Synthesis of 5-Chloro-2-pentanone

A common laboratory-scale synthesis involves the reaction of  $\alpha$ -acetyl- $\gamma$ -butyrolactone with hydrochloric acid.[3][11]

Experimental Protocol for the Synthesis of **5-Chloro-2-pentanone**:

- Apparatus: A 2-liter distilling flask equipped with a 90-cm bulb-type condenser and a receiver cooled in an ice-water bath.[3]
- Reagents:
  - $\alpha$ -acetyl- $\gamma$ -butyrolactone (384 g, 3 moles)[3]
  - Concentrated hydrochloric acid (450 ml)[3]
  - Water (525 ml, plus an additional 450 ml)[3]
  - Ether (for extraction)[3]
  - Calcium chloride (for drying)[3]
- Procedure:
  - Combine the  $\alpha$ -acetyl- $\gamma$ -butyrolactone, concentrated hydrochloric acid, and 525 ml of water in the distilling flask.[3]
  - Heat the mixture. Carbon dioxide will evolve, and the color of the mixture will change from yellow to black.[3]
  - Distill the mixture rapidly until 900 ml of distillate is collected.[3]
  - Add 450 ml of water to the distilling flask and collect an additional 300 ml of distillate.[3]
  - Separate the yellow organic layer from the distillate.[3]
  - Extract the aqueous layer with three 150-ml portions of ether.[3]
  - Combine the organic layer and the ether extracts and dry over calcium chloride.[3]

- Remove the ether by distillation.[3]
- The crude **5-Chloro-2-pentanone** can be purified by vacuum distillation to yield the final product.[3]

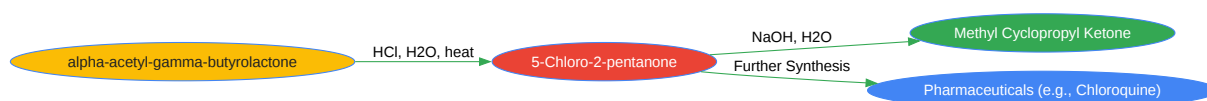
## Use in Cyclization Reactions: Synthesis of Methyl Cyclopropyl Ketone

**5-Chloro-2-pentanone** can undergo intramolecular cyclization in the presence of a base to form cyclopropyl methyl ketone.[3][7]

Experimental Protocol for the Synthesis of Methyl Cyclopropyl Ketone:

- Apparatus: A 2-liter three-necked flask fitted with a stirrer, reflux condenser, and a dropping funnel.[3]
- Reagents:
  - Crude **5-Chloro-2-pentanone** (361.5 g, ~3 moles)[3]
  - Sodium hydroxide pellets (180 g, 4.5 moles)[3]
  - Water (180 ml)[3]
- Procedure:
  - Place a solution of sodium hydroxide in water into the flask.[3]
  - Add the crude **5-Chloro-2-pentanone** to the sodium hydroxide solution over 15-20 minutes.[3]
  - If the reaction does not begin to boil, gently heat the flask to initiate boiling and continue for 1 hour.[3]
  - The product, methyl cyclopropyl ketone, can then be isolated and purified.





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**Figure 3:** Synthetic pathways involving **5-Chloro-2-pentanone**.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). It is the responsibility of the user to conduct a thorough risk assessment before handling **5-Chloro-2-pentanone** and to consult the relevant SDS for detailed safety information.

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